

In-Depth Technical Guide: Physical Properties of trans-2-Octen-1-ol

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Compound of Interest

Compound Name: *Trans-2-octen-1-ol*

Cat. No.: B096542

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **trans-2-octen-1-ol**, a volatile organic compound of interest in the flavor, fragrance, and pharmaceutical industries. The information is presented to facilitate research and development applications where precise physical and chemical data are paramount.

Core Physical Properties of trans-2-Octen-1-ol

The following table summarizes the key quantitative physical properties of **trans-2-octen-1-ol**, compiled from various reputable sources.

Property	Value	Units	Notes and Citations
Molecular Formula	C ₈ H ₁₆ O	-	[1][2]
Molecular Weight	128.21	g/mol	[1][3][4]
Appearance	Clear, colorless liquid	-	[3][5]
Odor	Meaty, roasted aroma; green, vegetable-like	-	[3][6][7]
Boiling Point	195.00 to 196.00	°C	at 760.00 mm Hg[6][8]
85 - 87	°C	at 10 mmHg[4][9]	at 25 °C[4][9][10]
88.00	°C	at 11.00 mm Hg[1][8]	
Density	0.843	g/mL	
0.847 - 0.853	-	[3]	at 25.00 °C[6]
0.83840 to 0.85840	-	at 25.00 °C[6]	
Refractive Index	1.4460	n ₂₀ /D	
1.445 - 1.452	-	[3]	at 20.00 °C[6]
1.43710 to 1.45710	-	at 20.00 °C[6]	
1.4440-1.4490	-	at 20°C[5]	
Solubility	Insoluble	-	In water[3][6][7]
Soluble	-	In ethanol, hexane, and triacetin[3][6][7]	
Flash Point	77.78	°C	TCC (Tagliabue Closed Cup)[6]
85	°C	[1]	

Experimental Protocols

The determination of the physical properties of liquid organic compounds such as **trans-2-octen-1-ol** follows standardized laboratory procedures. Below are detailed methodologies for the key experiments cited.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small liquid sample is the capillary method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heat source

Procedure:

- A small amount of **trans-2-octen-1-ol** is placed into the fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.
- The fusion tube is attached to a thermometer, ensuring the bulb of the thermometer and the sample are at the same level.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) or an aluminum heating block.
- The apparatus is heated slowly and uniformly.
- As the temperature rises, air trapped in the capillary tube will slowly be expelled.

- When the boiling point of the sample is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube. The temperature at which this occurs is noted.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

The density of a liquid is its mass per unit volume. It is typically measured using a pycnometer or a graduated cylinder and a balance for less precise measurements.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder
- Analytical balance
- Constant temperature water bath

Procedure:

- The mass of a clean, dry pycnometer is accurately determined using an analytical balance.
- The pycnometer is filled with distilled water of a known temperature and weighed to determine the mass of the water. The volume of the pycnometer can be calculated from the known density of water at that temperature.
- The pycnometer is then emptied, dried, and filled with **trans-2-octen-1-ol** at the same temperature.
- The mass of the pycnometer filled with the sample is determined.
- The mass of the **trans-2-octen-1-ol** is calculated by subtracting the mass of the empty pycnometer.

- The density is then calculated by dividing the mass of the **trans-2-octen-1-ol** by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of a liquid is a measure of how much the path of light is bent, or refracted, when it enters the liquid. It is a characteristic property and is commonly measured using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- The prisms of the refractometer are cleaned with a suitable solvent and allowed to dry.
- A few drops of **trans-2-octen-1-ol** are placed on the surface of the lower prism using a clean dropper.
- The prisms are closed and locked.
- Water from a constant temperature bath is circulated through the refractometer to maintain a constant temperature (typically 20°C).
- The light source is switched on, and the eyepiece is adjusted to bring the crosshairs into focus.
- The dispersion and refractive index knobs are adjusted until the dividing line between the light and dark fields is sharp and coincides with the intersection of the crosshairs.

- The refractive index is then read from the instrument's scale.

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For a liquid like **trans-2-octen-1-ol**, its miscibility with various solvents is determined.

Apparatus:

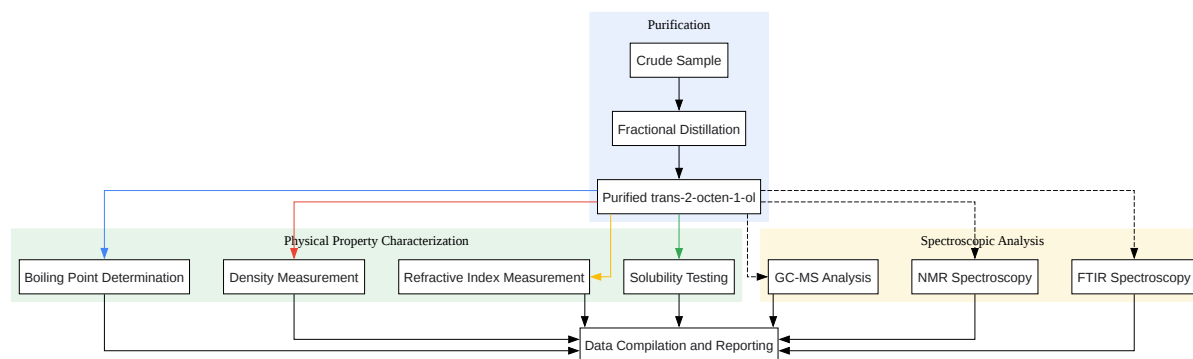
- Test tubes
- Graduated pipettes or cylinders
- Vortex mixer (optional)

Procedure:

- A known volume (e.g., 1 mL) of the solvent (e.g., water, ethanol, hexane) is placed in a test tube.
- A small, measured amount of **trans-2-octen-1-ol** is added to the test tube.
- The test tube is stoppered and shaken vigorously or mixed using a vortex mixer for a set period.
- The mixture is then allowed to stand and observed.
- If the liquid forms a single, clear phase, it is considered soluble or miscible.
- If two distinct layers form, or if the mixture is cloudy or contains droplets, the substance is considered insoluble or immiscible.
- This process is repeated with different solvents to determine the solubility profile.

Visualizations

The following diagram illustrates a general experimental workflow for the purification and characterization of a volatile organic compound such as **trans-2-octen-1-ol**.



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Caption: Workflow for Purification and Characterization.

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